NCI-H716 Cell Line: A Comprehensive Guide to GLP-1 Secretion Studies

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *TGR5 Receptor Agonist*

Cat. No.: *B608892*

Get Quote

This document provides a detailed guide for researchers, scientists, and drug development professionals on the utilization of the NCI-H716 cell line as a robust in vitro model for studying the secretion of Glucagon-Like Peptide-1 (GLP-1). This guide moves beyond simple procedural lists to offer in-depth scientific context, explaining the rationale behind experimental choices and providing a framework for self-validating and reproducible studies.

Introduction: The NCI-H716 Cell Line as a Model for Human L-Cells

The NCI-H716 cell line is a cornerstone for in vitro research into human GLP-1 secretion.[1][2] Originating from the ascites fluid of a 33-year-old male with colorectal adenocarcinoma, this cell line is unique as it is currently the only available human model that endogenously expresses and secretes GLP-1, a critical incretin hormone in glucose homeostasis.[1][2] GLP-1 enhances glucose-stimulated insulin secretion, suppresses glucagon release, delays gastric emptying, and promotes satiety, making it a key therapeutic target for type 2 diabetes and obesity.[1][3]

NCI-H716 cells exhibit characteristics of intestinal L-cells, the primary source of GLP-1 in the body.[1][4] They possess dense-core granules, typical of endocrine cells, where GLP-1 is stored.[1] While they are derived from a cancerous lineage, which necessitates careful

© 2026 BenchChem. All rights reserved.

interpretation of results, their human origin provides an invaluable tool for studying the cellular and molecular mechanisms governing GLP-1 release in a manner that is more directly translatable to human physiology compared to rodent cell lines.[1]

These cells grow in suspension as multicell aggregates but require an extracellular matrix coating to adhere and differentiate for secretion experiments, a critical factor for successful assay development.[1] They respond to a variety of physiological and pharmacological stimuli, including nutrients (fatty acids, amino acids), hormones, and neurotransmitters, making them a versatile platform for screening potential secretagogues.[3]

Cell Culture and Maintenance: Foundational Protocols for Reliable Results

The successful use of NCI-H716 cells hinges on proper culture techniques to ensure their health, viability, and physiological responsiveness.

Core Culture Conditions

NCI-H716 cells are typically grown in suspension culture. Adherence to the following conditions is crucial for maintaining a healthy and rapidly growing cell population.

© 2026 BenchChem. All rights reserved.

Parameter	Recommendation	Rationale and Expert Insights
Base Medium	RPMI-1640 Medium	Provides the essential nutrients, salts, and amino acids for cell growth.
Supplementation	10% Fetal Bovine Serum (FBS)	FBS is a critical supplement providing growth factors, hormones, and other essential components. Batch-to-batch variability in FBS can impact cell growth and GLP-1 secretion, so it is advisable to test new lots before use in critical experiments.
100 units/mL Penicillin, 100 µg/mL Streptomycin	Standard antibiotics to prevent bacterial contamination.	
Culture Vessels	Non-treated cell culture flasks	As suspension cells, they should be cultured in flasks that do not promote cell attachment.
Growth Density	Maintain between 4 x 10^5 and 8 x 10^5 viable cells/mL	Keeping the cells within this density range ensures they remain in the logarithmic growth phase. Densities that are too low can stall growth, while overgrown cultures will have reduced viability and may not respond optimally in secretion assays.
Passaging	Every 3-4 days (or once a week depending on seeding density)	Cells double approximately every 3 days under optimal conditions. Regular passaging is essential to provide fresh

© 2026 BenchChem. All rights reserved.

		nutrients and maintain the recommended cell density.
Incubation	37°C, 5% CO_2 in a humidified atmosphere	Standard incubation conditions for mammalian cell lines. The CO_2 is essential for maintaining the pH of the bicarbonate-based medium.

Step-by-Step Subculturing Protocol

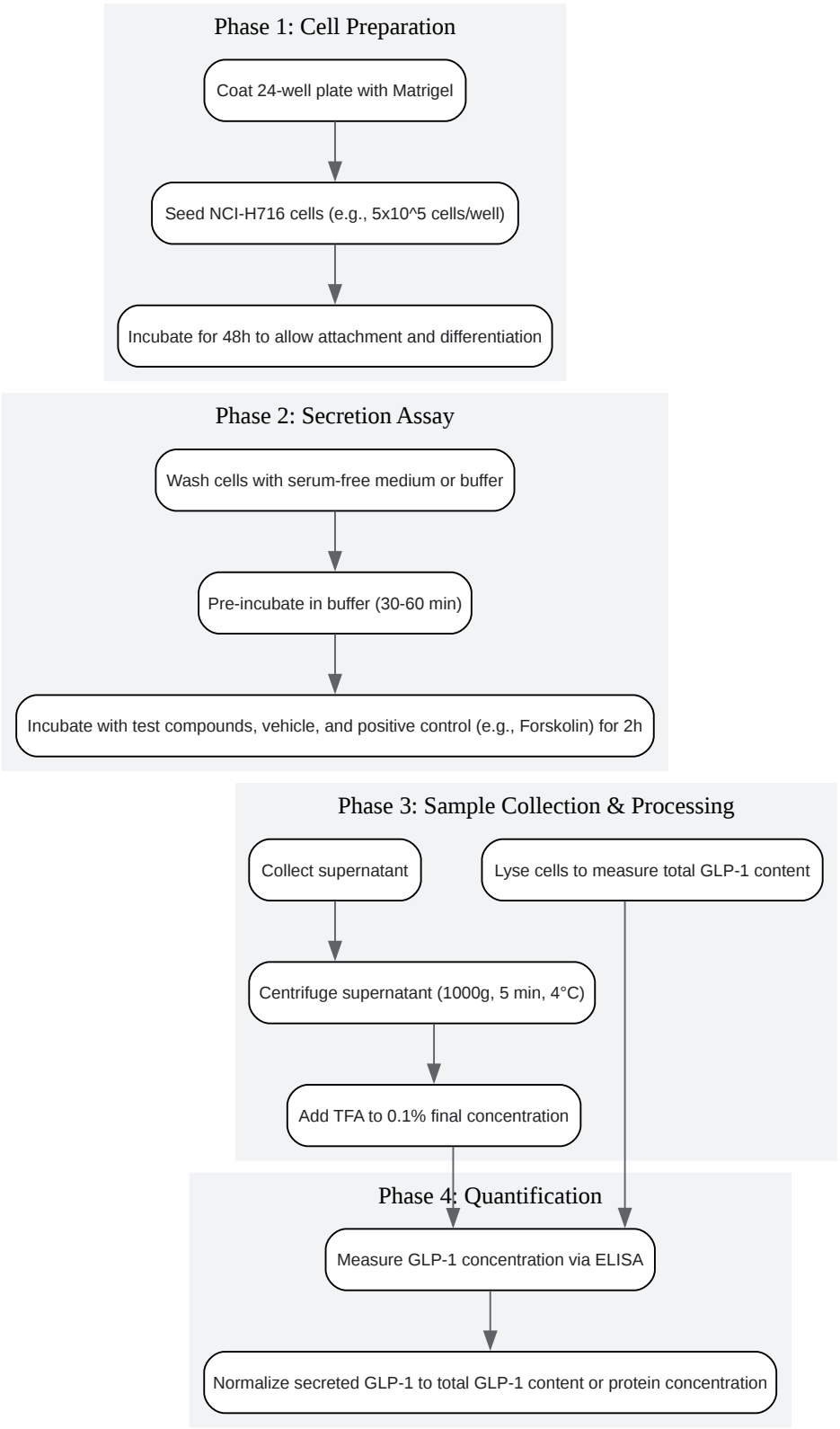
- Aseptic Technique: Perform all steps in a certified biological safety cabinet to prevent contamination.
- Cell Suspension: Gently pipette the cell suspension up and down to break up any cell clumps.
- Cell Counting: Remove a small aliquot of the cell suspension and determine the viable cell density using a hemocytometer and Trypan Blue exclusion.
- Centrifugation: Transfer the desired volume of cell suspension to a sterile conical tube and centrifuge at approximately 125 x g for 5-7 minutes to pellet the cells.
- Resuspension: Carefully aspirate the supernatant and resuspend the cell pellet in fresh, pre-warmed complete growth medium to the desired seeding density (e.g., 4 x 10^5 cells/mL).
- Incubation: Transfer the resuspended cells to a new, appropriately sized culture flask and return to the incubator.

GLP-1 Secretion Assay: A Detailed Workflow

The following protocol outlines a robust method for inducing and measuring GLP-1 secretion from NCI-H716 cells. This workflow is designed to be self-validating by including appropriate controls.

Experimental Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Experimental workflow for a GLP-1 secretion assay using NCI-H716 cells.

© 2026 BenchChem. All rights reserved.

Detailed Protocol for GLP-1 Secretion Assay

Materials:

- 24-well tissue culture plates
- Matrigel® Basement Membrane Matrix (or similar)
- Complete RPMI-1640 growth medium
- Secretion buffer (e.g., Krebs-Ringer Bicarbonate Buffer (KRBB) or HEPES-buffered saline)
- Test compounds, vehicle control (e.g., DMSO, ethanol), and positive control (e.g., Forskolin)
- Trifluoroacetic acid (TFA)
- Cell lysis buffer
- GLP-1 ELISA kit (Active GLP-1 specific)
- BCA Protein Assay Kit

Procedure:

- Plate Coating:
  - Thaw Matrigel on ice and dilute it in cold, serum-free RPMI-1640 medium according to the manufacturer's instructions.
  - Add the diluted Matrigel solution to each well of a 24-well plate, ensuring the bottom surface is completely covered.
  - Incubate the plate at 37°C for at least 1 hour to allow the gel to solidify. Aspirate any remaining liquid before seeding cells.
  - Causality: Matrigel provides an extracellular matrix that mimics the in vivo basement membrane, which is essential for NCI-H716 cells to attach, differentiate, and exhibit a robust secretory phenotype.[1][4]

© 2026 BenchChem. All rights reserved.

- Cell Seeding and Differentiation:
  - Prepare a single-cell suspension of NCI-H716 cells in complete growth medium.
  - Seed the cells onto the Matrigel-coated plates at a density of approximately 5 x 10^5 cells per well.
  - Incubate for 48 hours to allow the cells to form a monolayer and differentiate.
- Secretion Assay:
  - Gently aspirate the culture medium and wash the cells twice with pre-warmed secretion buffer.
  - Add fresh secretion buffer to each well and pre-incubate for 30-60 minutes at 37°C. This "starvation" period helps to establish a stable baseline.
  - Aspirate the pre-incubation buffer and add the treatment solutions:
    - Vehicle Control: Buffer containing the same concentration of solvent used for the test compounds.
    - Test Compounds: Buffer containing the desired concentrations of your compounds of interest.
    - Positive Control: Buffer containing a known GLP-1 secretagogue, such as 10 µM Forskolin.[1]
  - Incubate the plate for 2 hours at 37°C. This incubation time is a common standard, but may be optimized depending on the kinetics of the test compound.[1]
  - Trustworthiness: Including a positive control like Forskolin, which strongly activates the cAMP signaling pathway, is crucial.[1] It confirms that the cells are healthy and responsive, validating any negative results observed with test compounds.
- Sample Collection and Processing:

© 2026 BenchChem. All rights reserved.

- After the incubation, carefully collect the supernatant (the secretion medium) from each well and transfer it to a microcentrifuge tube.
- Immediately centrifuge the tubes at 1,000 x g for 5 minutes at 4°C to pellet any detached cells.
- Transfer the clarified supernatant to a new tube containing TFA to a final concentration of 0.1%.[1]
- Causality: The addition of TFA acidifies the sample, which serves to inactivate proteases (like DPP-4) that would otherwise degrade the secreted GLP-1, ensuring accurate measurement.[1]
- Samples can be stored at -80°C until analysis.

- Cell Lysis for Total GLP-1 Content:
  - After removing the supernatant, wash the cell monolayer with PBS.
  - Add an appropriate volume of cell lysis buffer to each well and incubate on ice.
  - Scrape the cells and collect the lysate. This lysate can be used to measure the total cellular GLP-1 content and/or total protein for normalization purposes.
- GLP-1 Quantification:
  - Measure the concentration of active GLP-1 in the processed supernatants and cell lysates using a validated ELISA kit according to the manufacturer's protocol.
  - Data Presentation: Results are often expressed as a percentage of total GLP-1 content (secreted GLP-1 / (secreted GLP-1 + cellular GLP-1) x 100) or as fold-change relative to the vehicle control. Normalizing to total protein content of the cell lysate is another common practice.

Mechanistic Insights: Signaling Pathways of GLP-1 Secretion

© 2026 BenchChem. All rights reserved.

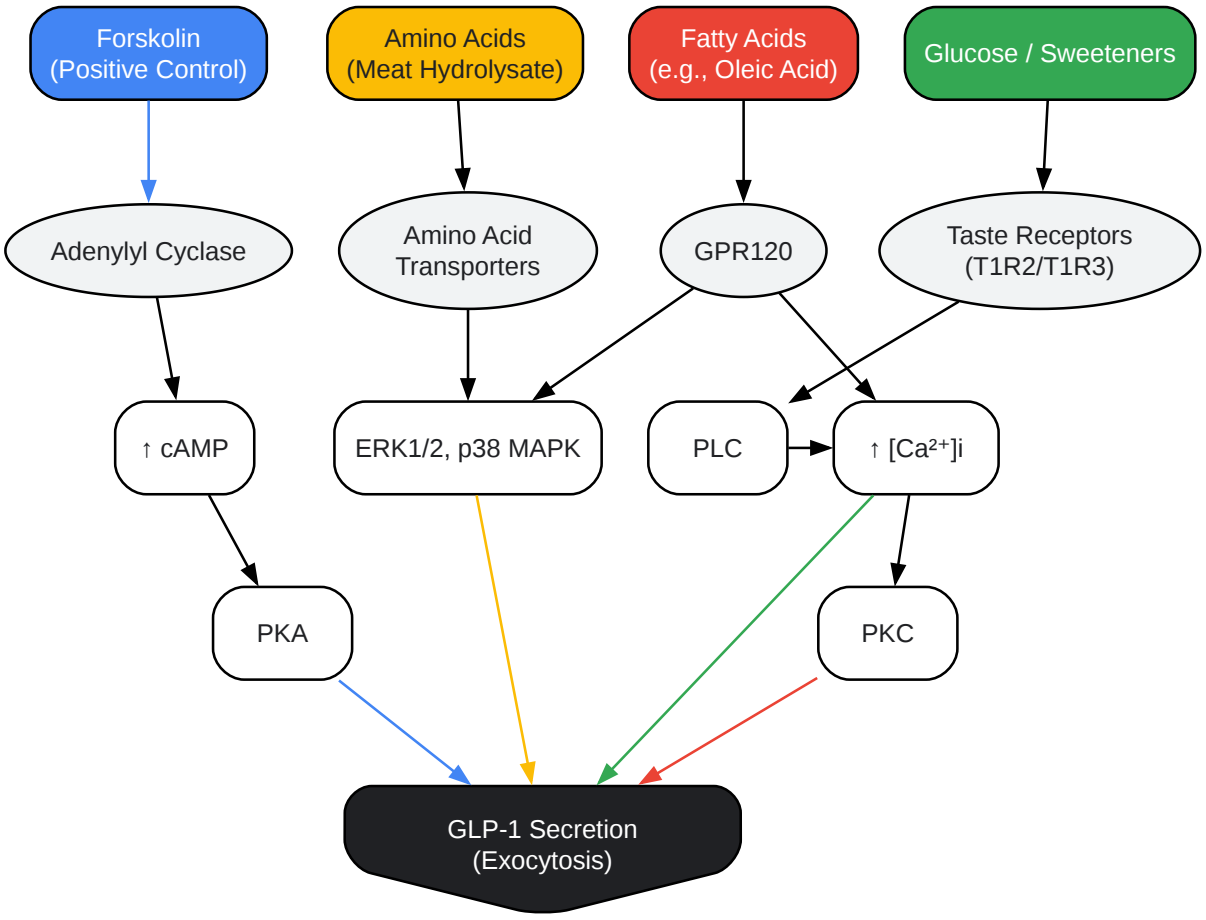
Understanding the signaling pathways that trigger GLP-1 release is fundamental for interpreting experimental data and for rational drug design. NCI-H716 cells express receptors and transporters that allow them to sense nutrients and other stimuli.[3]

Key Signaling Cascades

- Nutrient Sensing:
  - Fatty Acids: Both saturated (palmitic) and unsaturated (oleic) fatty acids stimulate GLP-1 secretion.[5][6] This is mediated, in part, by G-protein coupled receptors (GPCRs) like GPR120. Activation of these receptors can lead to increases in intracellular calcium ($[Ca^{2+}]i$) and activation of protein kinase C (PKC) and ERK1/2 pathways.[6]
  - Amino Acids & Peptides: Meat hydrolysates and essential amino acids are potent secretagogues.[6][7] Their effects are mediated through amino acid transporters and potentially other receptors, leading to the activation of the ERK1/2 and p38 MAPK signaling pathways.[6][7]
  - Glucose/Sweeteners: Glucose and artificial sweeteners can stimulate GLP-1 secretion through taste receptors (T1R2/T1R3) coupled to the G-protein gustducin.[8] This pathway involves phospholipase C (PLC) activation and subsequent increases in intracellular calcium.[8]
- Pharmacological Stimulation:
  - cAMP Pathway: Agents like Forskolin directly activate adenylyl cyclase, leading to a surge in intracellular cyclic AMP (cAMP).[9] cAMP then activates Protein Kinase A (PKA), a key driver of GLP-1 exocytosis. This pathway represents a common convergence point for many hormonal and neurotransmitter signals.[5][6]
  - PKC Pathway: Phorbol esters (e.g., PMA) can directly activate PKC, also leading to GLP-1 secretion. This pathway can be engaged by stimuli that increase intracellular calcium and diacylglycerol.[5]

Signaling Pathway Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Key signaling pathways regulating GLP-1 secretion in NCI-H716 cells.

Data Interpretation and Expected Results

The magnitude of the GLP-1 secretory response can vary depending on the stimulus. Below is a table summarizing typical results from the literature to serve as a benchmark.

© 2026 BenchChem. All rights reserved.

Stimulus	Concentration	Typical Response (Fold Increase vs. Control)	Key Signaling Pathway(s)
Oleic Acid	0.8 mM - 8 mM	~1.6 to 2.5-fold	GPR120, $[Ca^{2+}]i$, ERK1/2
Palmitic Acid	0.8 mM	~1.8-fold	$[Ca^{2+}]i$, PKC, ERK1/2
Meat Hydrolysate	2%	~2.0 to 3.0-fold	Amino Acid Transporters, ERK1/2, p38 MAPK
Forskolin	1-10 µM	Strong, often >3-fold	Adenylyl Cyclase, cAMP, PKA
PMA	1 µM	Strong, often >2.5-fold	PKC

Note: These values are approximate and can vary based on specific experimental conditions, including cell passage number, Matrigel lot, and assay buffer composition.

Concluding Remarks and Best Practices

The NCI-H716 cell line is an indispensable tool for investigating the regulation of human GLP-1 secretion.[2] While it is a robust model, it is important to acknowledge its cancerous origin and that its peptide expression profile is more restricted compared to native L-cells (e.g., it does not express PYY).[10][11] Therefore, findings should ideally be validated in other models, such as primary intestinal cultures or in vivo animal studies.

Key Best Practices:

- Consistency is Key: Use the same lot of FBS and Matrigel for a set of comparative experiments to minimize variability.
- Monitor Cell Health: Regularly check cell viability and morphology. Do not use cells that are overgrown or have low viability.
- Appropriate Controls: Always include vehicle and positive controls in every experiment to ensure the validity of your results.

© 2026 BenchChem. All rights reserved.

- Replicates: Perform experiments with at least three biological replicates to ensure statistical significance.

By adhering to the detailed protocols and understanding the underlying scientific principles outlined in this guide, researchers can leverage the NCI-H716 cell line to generate high-quality, reproducible data that will advance our understanding of GLP-1 physiology and aid in the development of novel therapeutics for metabolic diseases.

References

- Gagnon, J., & Brubaker, P. L. (2015). NCI-H716 Cells. In: Verhoeckx, K., Cotter, P., López-Expósito, I., Kleiveland, C., Lea, T., Mackie, A., Requena, T., Swiatecka, D., Wichers, H. (eds) The Impact of Food Bioactives on Health. Springer, Cham. [Link]

- Reimer, R. A., Darimont, C., Gremlich, S., Nicolas-Métral, V., Rüegg, U. T., & Macé, K. (2001). A human cellular model for studying the regulation of glucagon-like peptide-1 secretion. Endocrinology, 142(10), 4522–4528. [Link]

- Diakogiannaki, E., Pais, R., Correa, S., & Reimann, F. (2013). Meat hydrolysate and essential amino acid-induced glucagon-like peptide-1 secretion, in the human NCI-H716 enteroendocrine cell line, is regulated by extracellular signal-regulated kinase1/2 and p38 mitogen-activated protein kinases. Journal of Endocrinology, 216(1), 43–53. [Link]

- Jang, H. J., Kokrashvili, Z., Theodorakis, M. J., Carlson, O. D., Kim, B. J., Zhou, J., Kim, H. H., Xu, X., Chan, S. L., Juhaszova, M., Bernier, M., Mosinger, B., Margolskee, R. F., & Egan, J. M. (2007). Gut-expressed gustducin and taste receptors regulate secretion of glucagon-like peptide-1. Proceedings of the National Academy of Sciences of the United States of America, 104(38), 15069–15074. [Link]

- Christensen, L. W., Kuhre, R. E., Janus, C., & Holst, J. J. (2020). Peptide production and secretion in GLUTag, NCI-H716 and STC-1 cells: a comparison to native L-cells. Journal of molecular endocrinology, 65(1), 1–12. [Link]

- Reimer, R. A. (2006). Meat hydrolysate and essential amino acid-induced glucagon-like peptide-1 secretion, in the human NCI-H716 enteroendocrine cell line, is regulated by extracellular signal-regulated kinase1/2 and p38 mitogen-activated protein kinases. Journal of Endocrinology, 191(1), 159-170. [Link]

© 2026 BenchChem. All rights reserved.

- Parker, H. E., Wallis, K., le Roux, C. W., Wong, C., Ashby, D., & Gribble, F. M. (2009). Cyclic AMP triggers glucagon-like peptide-1 secretion from the GLUTag enteroendocrine cell line. Diabetologia, 52(2), 291–300. [Link]
- Ang, S. Y., Hutchison, T., Cobilanschi, C., Ghadessy, E. J., & Smith, D. M. (2018). INSL5 activates multiple signalling pathways and regulates GLP-1 secretion in NCI-H716 cells. Journal of Molecular Endocrinology, 60(3), 213–224. [Link]
- Sun, E. W., Xu, Y., & Zhao, X. D. (2012). Uncoupling protein 2 regulates glucagon-like peptide-1 secretion in L-cells. World journal of gastroenterology, 18(23), 2989–2997. [Link]
- Park, S. Y., Lee, J. H., Kim, H. J., & Lee, Y. S. (2019). Olfactory Receptor OR51E1 Mediates GLP-1 Secretion in Human and Rodent Enteroendocrine L Cells. Journal of the Endocrine Society, 3(7), 1317–1328. [Link]
- Pan, M., et al. (2022). Cell viability and GLP-1 secretion of NCI-H716 cells treated with different concentrations of XG5 EPS, sodium acetate and sodium butyrate. ResearchGate. [Link]
- Reimer, R. A., et al. (2001). Effects of fatty acids (A) and MH (B) on GLP-1 secretion by NCI-H716 cells. ResearchGate. [Link]
- Cytion. NCI-H716 Cells. [Link]
- Elabscience. NCI-H716 [H716] cell line. [Link]
- BCRC. Cell Line - BCRC Strain Collection Catalog & Shopping Cart. [Link]
- Bio-protocol. In-vitro GLP-1 Release Assay Using STC-1 Cells. [Link]
- ResearchGate. GLP-1 release by NCI-H716 cells. [Link]
- ResearchGate. Which is the most reliable cell lines for GLP-1 expression?. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Uncoupling protein 2 regulates glucagon-like peptide-1 secretion in L-cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. NCI-H716 Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. NCI-H716 Cells - The Impact of Food Bioactives on Health - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. In-vitro GLP-1 Release Assay Using STC-1 Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. academic.oup.com [academic.oup.com]
- 6. Meat hydrolysate and essential amino acid-induced glucagon-like peptide-1 secretion, in the human NCI-H716 enteroendocrine cell line, is regulated by extracellular signal-regulated kinase1/2 and p38 mitogen-activated protein kinases - PMC [pmc.ncbi.nlm.nih.gov]
- 7. joe.bioscientifica.com [joe.bioscientifica.com]
- 8. pnas.org [pnas.org]
- 9. Cyclic AMP triggers glucagon-like peptide-1 secretion from the GLUTag enteroendocrine cell line - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Peptide production and secretion in GLUTag, NCI-H716 and STC-1 cells: a comparison to native L-cells - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchprofiles.ku.dk [researchprofiles.ku.dk]

- To cite this document: BenchChem. [NCI-H716 Cell Line: A Comprehensive Guide to GLP-1 Secretion Studies]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608892/docs#nci-h716-cell-line-a-comprehensive-guide-to-glp-1-secretion-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.